

An In-Depth Technical Guide to Benadryl N-oxide Hydrochloride

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Compound of Interest

Compound Name: *Benadryl N-oxide hydrochloride*

CAS No.: *13168-00-8*

Cat. No.: *B576629*

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This technical guide provides a comprehensive overview of **Benadryl N-oxide hydrochloride**, a significant metabolite and reference compound in the pharmaceutical analysis of Diphenhydramine. Designed for researchers, scientists, and drug development professionals, this document delves into the fundamental physicochemical properties, analytical methodologies, and the scientific context of this compound.

Introduction: The Significance of Benadryl N-oxide Hydrochloride

Diphenhydramine, the active ingredient in Benadryl®, is a widely used first-generation antihistamine. Its metabolism in vivo leads to the formation of several metabolites, with Diphenhydramine N-oxide being a primary product. The hydrochloride salt of this N-oxide is a critical analytical standard used for impurity profiling, stability testing, and pharmacokinetic studies of Diphenhydramine-containing formulations.[1] Understanding its properties is paramount for ensuring the quality, safety, and efficacy of the parent drug.

Physicochemical Properties and Molecular Weight Determination

A precise understanding of a compound's molecular weight is foundational for all quantitative analytical work. This section details the chemical identity and molecular weight calculation for **Benadryl N-oxide hydrochloride**.

Chemical Identity

The compound is systematically named 2-(Diphenylmethoxy)-N,N-dimethylethanamine N-oxide hydrochloride.[2][3] It is also known by synonyms such as 2-(benzhydryloxy)ethyl(dimethyl)amine oxide hydrochloride.[4]

Identifier	Value	Source
CAS Number	13168-00-8	[2][4][5][6]
Molecular Formula	C ₁₇ H ₂₂ ClNO ₂	[2][5][7]
Alternative Formula	C ₁₇ H ₂₁ NO ₂ · HCl	[4][6]

The discrepancy in the molecular formula notation (C₁₇H₂₂ClNO₂ vs. C₁₇H₂₁NO₂ · HCl) arises from representing the hydrochloride salt as either a fully combined empirical formula or as the free base adduct with hydrochloric acid. Both correctly represent the same molecule.

Molecular Weight Calculation

The molecular weight is a critical parameter for preparing solutions of known concentration and for mass spectrometry analysis. It is calculated based on the atomic weights of the constituent elements in the empirical formula, C₁₇H₂₂ClNO₂.

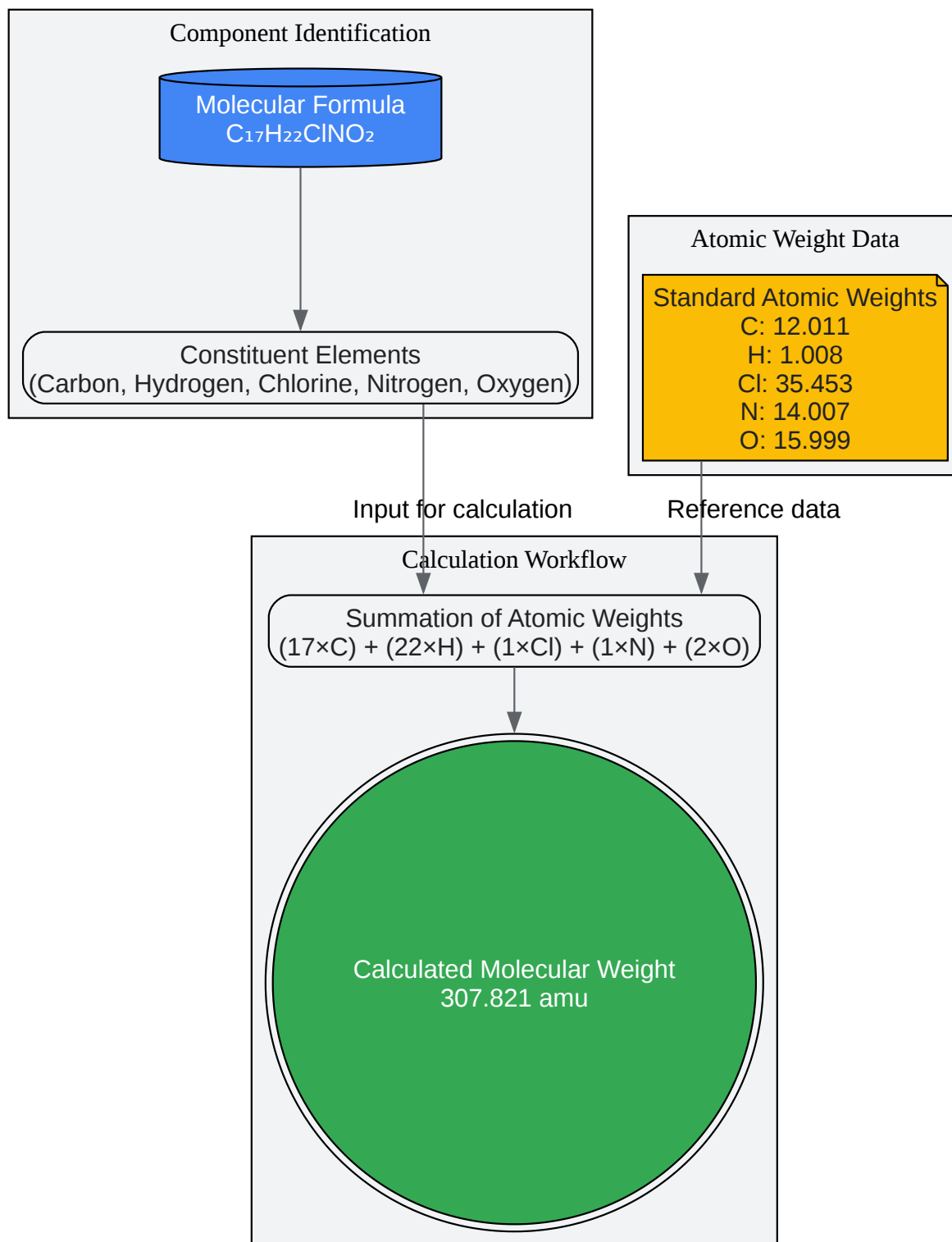
- Carbon (C): 17 atoms × 12.011 amu = 204.187 amu
- Hydrogen (H): 22 atoms × 1.008 amu = 22.176 amu
- Chlorine (Cl): 1 atom × 35.453 amu = 35.453 amu
- Nitrogen (N): 1 atom × 14.007 amu = 14.007 amu

- Oxygen (O): 2 atoms \times 15.999 amu = 31.998 amu

Total Molecular Weight = 307.821 amu

This calculated value is consistently reported across major chemical suppliers and databases as 307.82 g/mol .[\[4\]](#)[\[5\]](#)[\[7\]](#)

The following diagram illustrates the logical flow from chemical identity to the final calculated molecular weight.



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Caption: Workflow for calculating the molecular weight of **Benadryl N-oxide hydrochloride**.

Synthesis and Context

Benadryl N-oxide hydrochloride is primarily encountered as a metabolite of Diphenhydramine. However, its chemical synthesis is necessary for the production of certified reference materials. The synthesis typically involves the N-oxidation of Diphenhydramine free base, followed by salt formation with hydrochloric acid.

The parent compound, Diphenhydramine hydrochloride, can be synthesized in a continuous flow process, which is noted for its high atom economy and waste minimization.[8] This modern approach involves reacting chlorodiphenylmethane and N,N-dimethylaminoethanol in the absence of a solvent at high temperatures, directly yielding the target as a molten salt.[8] While a specific continuous flow synthesis for the N-oxide has not been detailed in the searched literature, the principles could be adapted for its production.

Analytical Methodology: Quantitation in Pharmaceutical Formulations

The quantitation of **Benadryl N-oxide hydrochloride**, often as a degradation product or impurity, is crucial for quality control. The United States Pharmacopeia (USP) has developed a robust adaptable organic impurities method for the analysis of Diphenhydramine Hydrochloride Oral Solution, which includes the quantitation of the N-oxide.[9]

Experimental Protocol: HPLC-UV Method

This protocol is based on the USP's validated method for analyzing Diphenhydramine and its impurities, demonstrating a self-validating system through its specificity, linearity, and accuracy. [9]

Objective: To quantify Diphenhydramine N-oxide in the presence of the active pharmaceutical ingredient (API) and other related compounds.

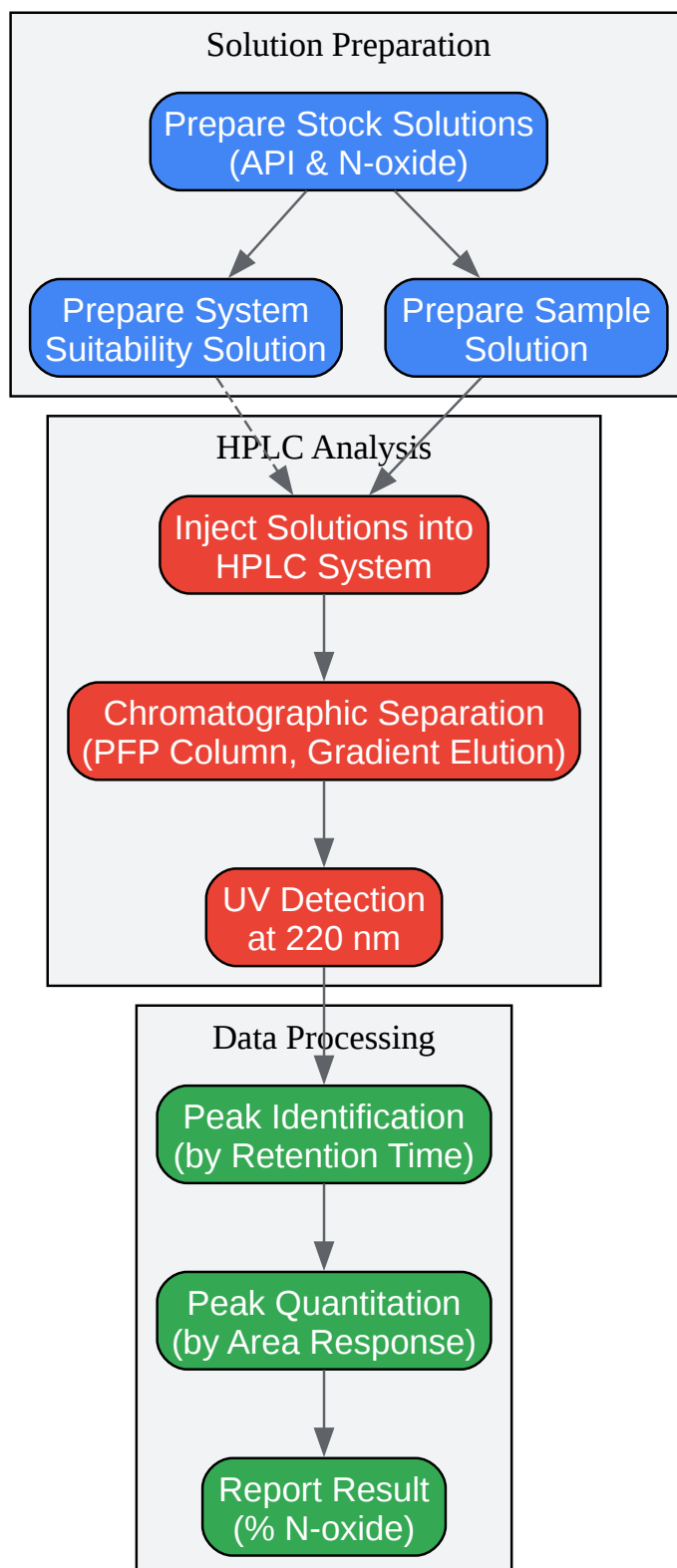
Step-by-Step Methodology:

- Preparation of Solutions:
 - Diluent: Prepare as specified in the relevant pharmacopeial monograph.

- Stock Solutions: Accurately weigh and dissolve certified reference standards of Diphenhydramine HCl and Diphenhydramine N-oxide in the Diluent to create individual stock solutions (e.g., 0.25 mg/mL).
- System Suitability Solution: Prepare a solution containing 0.25 mg/mL of Diphenhydramine HCl and 2.5 µg/mL (1.0% level) of Diphenhydramine N-oxide.[9] This solution is used to verify the resolution and performance of the chromatographic system.
- Sample Solution: Prepare a solution of the drug product to a nominal concentration of 0.25 mg/mL of Diphenhydramine HCl.[9]
- Chromatographic System:
 - Instrument: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
 - Column: Waters XSelect HSS PFP, 3.0-mm x 15.0-cm, 3.5-µm (L43 packing).[9] The pentafluorophenyl (PFP) stationary phase provides unique selectivity for polar and aromatic compounds.
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: Acetonitrile and methanol mixture with 0.05% TFA.[9]
 - Gradient Program: A validated gradient program is used to ensure separation of all impurities.
 - Flow Rate: 0.8 mL/min.
 - Column Temperature: 35°C.
 - Injection Volume: 15 µL.
 - Detection Wavelength: UV 220 nm.[9]
- Data Analysis:
 - Inject the System Suitability Solution to confirm adequate resolution and peak shape.

- Inject the sample solutions.
- Identify the Diphenhydramine N-oxide peak by its retention time relative to the reference standard.
- Quantify the amount of N-oxide impurity based on the peak area response relative to the standard of known concentration. The method was validated in the range of 0.1% – 4.5% for the N-oxide.[9]

The following diagram outlines the experimental workflow for this analytical procedure.



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Caption: Experimental workflow for HPLC-UV quantification of Benadryl N-oxide.

Conclusion

Benadryl N-oxide hydrochloride is a compound of significant interest in the pharmaceutical sciences. Its precise molecular weight of 307.82 g/mol is a cornerstone for its use as a certified reference material. The availability of robust, validated analytical methods, such as the USP HPLC-UV procedure, enables drug development professionals to accurately monitor and control it as a key metabolite and impurity in Diphenhydramine products. This ensures that such products meet the stringent quality and safety standards required by regulatory agencies.

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